

Spectroscopic Profile of 3-((Trimethylsilyl)ethynyl)phenol: A Technical Guide

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Compound of Interest

Compound Name: 3-((Trimethylsilyl)ethynyl)phenol

CAS No.: 388061-72-1

Cat. No.: B1321862

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This technical guide provides a comprehensive analysis of the expected spectroscopic data for **3-((trimethylsilyl)ethynyl)phenol**, a key intermediate in the synthesis of functional organic materials and pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of this molecule. The methodologies and interpretations presented herein are grounded in established spectroscopic principles and data from closely related structural analogs.

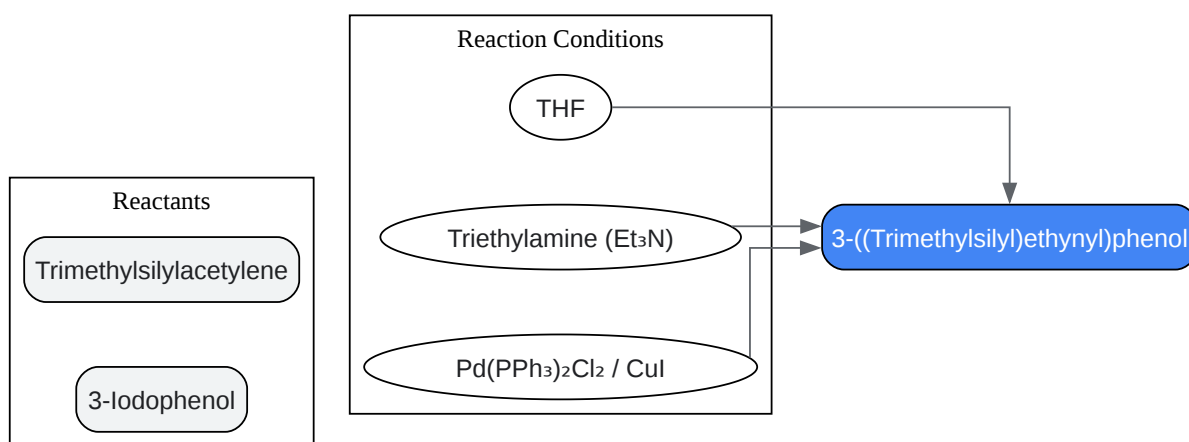
Introduction

3-((Trimethylsilyl)ethynyl)phenol (CAS No. 388061-72-1) is a bifunctional molecule incorporating a phenolic hydroxyl group, an aromatic ring, and a trimethylsilyl-protected ethynyl moiety. This unique combination of functional groups makes it a versatile building block in organic synthesis, particularly in cross-coupling reactions like the Sonogashira coupling, where the trimethylsilyl group serves as a removable protecting group for the terminal alkyne.^[1] Accurate spectroscopic characterization is paramount for confirming the identity and purity of

this compound in any synthetic workflow. This guide provides a detailed breakdown of its expected spectral features.

Molecular Structure and Synthesis Overview

The synthesis of **3-((trimethylsilyl)ethynyl)phenol** is commonly achieved via a Sonogashira cross-coupling reaction between a protected 3-halophenol (typically 3-iodophenol) and trimethylsilylacetylene, catalyzed by a palladium complex and a copper(I) co-catalyst.^{[1][2]}



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Caption: Chemical structure of **3-((trimethylsilyl)ethynyl)phenol** with atom numbering.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **3-((trimethylsilyl)ethynyl)phenol** will show characteristic absorption bands for the O-H, C≡C, Si-C, and aromatic bonds.

Experimental Protocol: IR Spectroscopy

- Sample Preparation: A thin film of the neat liquid sample can be prepared between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- Instrument: A Fourier-transform infrared (FTIR) spectrometer.
- Acquisition Parameters:
 - Scan Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.

Expected IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
3600-3200	Broad, Strong	O-H stretch (phenolic)
~3050	Medium	Aromatic C-H stretch
~2160	Medium	$\text{C}\equiv\text{C}$ stretch (alkyne)
1600, 1480	Medium	Aromatic C=C ring stretch
~1250	Strong	Si-CH ₃ symmetric deformation
~840, ~760	Strong	Si-C stretch

Interpretation of the IR Spectrum

- O-H Stretch: A prominent broad band in the 3600-3200 cm^{-1} region is indicative of the hydrogen-bonded phenolic hydroxyl group.
- $\text{C}\equiv\text{C}$ Stretch: The alkyne triple bond stretch is expected to appear as a sharp, medium-intensity band around 2160 cm^{-1} .
- Si-C Bonds: The trimethylsilyl group will give rise to a strong, characteristic band at approximately 1250 cm^{-1} due to the symmetric deformation of the Si-CH₃ bonds, and other strong bands around 840 and 760 cm^{-1} from Si-C stretching. [3]* Aromatic Ring: Aromatic C-

H stretching vibrations are observed just above 3000 cm^{-1} , while C=C stretching within the ring gives rise to bands in the $1600\text{-}1480\text{ cm}^{-1}$ region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. For **3-((trimethylsilyl)ethynyl)phenol**, electron ionization (EI) would likely be used.

Experimental Protocol: Mass Spectrometry (EI-MS)

- Sample Introduction: The sample can be introduced via a direct insertion probe or through a gas chromatograph (GC-MS).
- Instrument: A mass spectrometer with an electron ionization source.
- Acquisition Parameters:
 - Ionization Energy: 70 eV.
 - Mass Range: m/z 40-400.

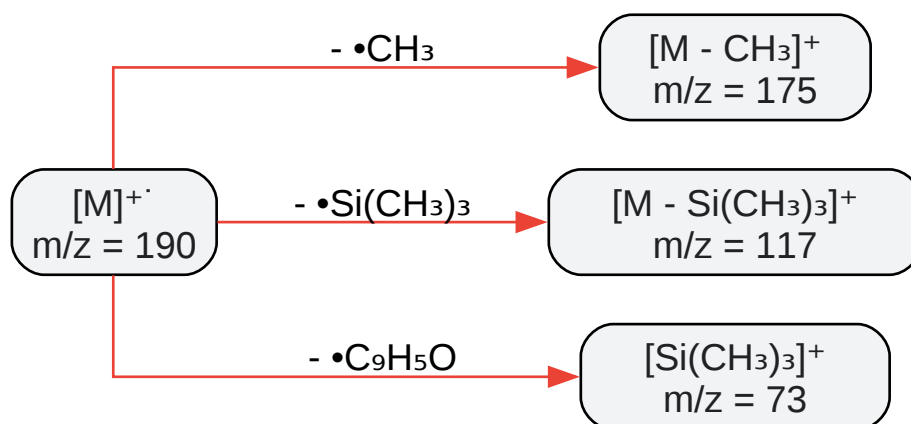
Predicted Mass Spectrometry Data

m/z	Ion	Description
190	$[M]^+$	Molecular Ion
175	$[M - \text{CH}_3]^+$	Loss of a methyl radical
115	$[M - \text{Si}(\text{CH}_3)_3]^+$	Loss of trimethylsilyl radical
73	$[\text{Si}(\text{CH}_3)_3]^+$	Trimethylsilyl cation

Interpretation of the Mass Spectrum

- Molecular Ion: The molecular ion peak ($[M]^+$) is expected at m/z 190, corresponding to the molecular weight of the compound ($\text{C}_{11}\text{H}_{14}\text{OSi}$).

- Fragmentation: A characteristic fragmentation pattern for trimethylsilyl compounds is the loss of a methyl radical ($\text{CH}_3\bullet$) to give a stable silicon-containing cation at m/z 175 ($[\text{M}-15]^+$). [4] [5] Another major fragmentation pathway would be the cleavage of the C-Si bond, leading to a fragment corresponding to the deprotected ethynylphenol cation at m/z 115 and the trimethylsilyl cation at m/z 73, which is often a base peak in the spectra of TMS-containing compounds. [4][5]



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Caption: Predicted major fragmentation pathways for **3-((trimethylsilyl)ethynyl)phenol** in EI-MS.

Conclusion

The spectroscopic data presented in this guide, including predicted ^1H and ^{13}C NMR chemical shifts, expected IR absorption frequencies, and likely mass spectral fragmentation patterns, provide a robust framework for the characterization of **3-((trimethylsilyl)ethynyl)phenol**. While based on established principles and data from analogous structures, experimental verification is essential for confirming these spectral features for any newly synthesized batch of this important chemical intermediate.

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